

Dihydrocoumarin as a Fragrance Ingredient: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dihydrocoumarin

Cat. No.: B191007

[Get Quote](#)

Introduction

Dihydrocoumarin (3,4-dihydro-1-benzopyran-2-one) is a synthetic aromatic compound widely utilized as a fragrance and flavoring ingredient.[1][2] With a sweet, herbaceous, and vanilla-like scent profile, often with notes of coconut, hay, and cinnamon, it serves as a versatile component in a variety of consumer products.[3][4] **Dihydrocoumarin** is frequently used as a substitute for coumarin, a related compound, particularly in food and flavor applications due to safety considerations associated with the latter.[5] This technical guide provides an in-depth overview of **dihydrocoumarin**, focusing on its physicochemical properties, synthesis, biological activity, and the experimental protocols relevant to its study for researchers, scientists, and drug development professionals.

Physicochemical Properties of Dihydrocoumarin

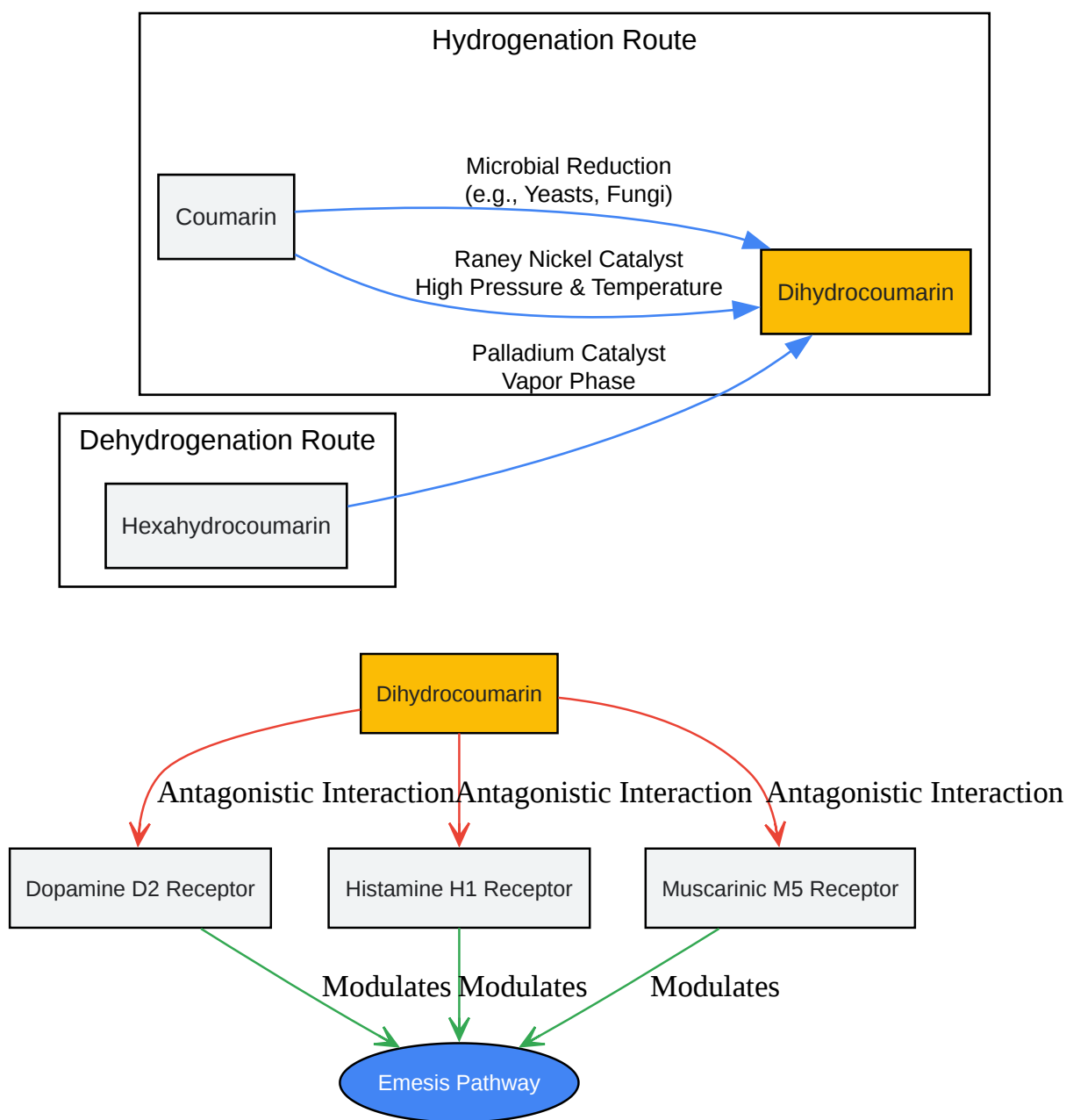
Dihydrocoumarin's physical and chemical characteristics are crucial for its application in various formulations. It presents as a colorless to pale yellow liquid or solid, depending on the ambient temperature.

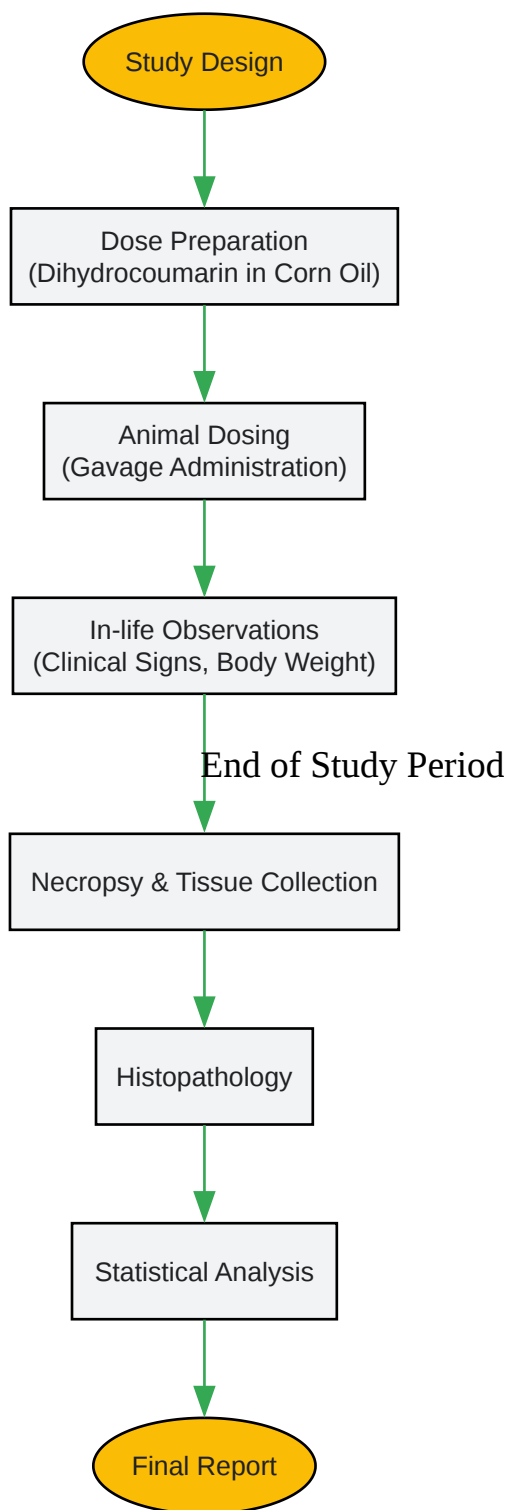
Property	Value	Reference
Molecular Formula	C ₉ H ₈ O ₂	
Molecular Weight	148.16 g/mol	
CAS Number	119-84-6	
Appearance	Colorless to pale yellow liquid or solid	
Odor	Sweet, herbal, coumarinic, coconut-like	
Melting Point	23-24 °C	
Boiling Point	271-273 °C	
Density	~1.169 - 1.189 g/cm ³	
Flash Point	113 - 130 °C	
Solubility	Slightly soluble in water; soluble in alcohol and oils	
Vapor Pressure	< 0.1 hPa @ 20°C	
Log P	1.6 - 1.82	

Synthesis of Dihydrocoumarin

The primary industrial synthesis of **dihydrocoumarin** involves the hydrogenation of coumarin. An alternative method includes the dehydrogenation of hexahydrocoumarin. Biocatalytic methods using microbial reduction of coumarin are also being explored as a "natural" synthesis route.

Synthesis Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. NATURAL DIHYDROCOUMARIN APPLICATIONS | TECHVINA [techvina.vn]
- 3. perfumersworld.com [perfumersworld.com]
- 4. Dihydrocoumarin | The Fragrance Conservatory [fragranceconservatory.com]
- 5. ScenTree - Dihydrocoumarin (CAS N° 119-84-6) [scentree.co]
- To cite this document: BenchChem. [Dihydrocoumarin as a Fragrance Ingredient: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b191007#dihydrocoumarin-as-a-fragrance-ingredient-in-scientific-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com